

Safeguarding Your Research: A Guide to Handling Xylotetraose

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Compound of Interest

Compound Name: Xylotetraose

Cat. No.: B1631236

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For researchers, scientists, and drug development professionals, ensuring a safe and efficient laboratory environment is paramount. This guide provides essential safety and logistical information for handling **Xylotetraose**, a xylooligosaccharide used in various research and biochemical applications. By adhering to these procedures, you can minimize risks and streamline your workflow.

Immediate Safety and Handling Protocols

Xylotetraose is a non-hazardous substance, and no special measures are required for handling. However, adherence to good laboratory practice is essential. In case of accidental exposure, follow these first-aid measures:

- Inhalation: Move to an area with fresh air. If you feel unwell, seek medical attention.[\[1\]](#)
- Skin Contact: Wash the affected area with plenty of water.[\[1\]](#)
- Eye Contact: As a precautionary measure, rinse the eyes with water.[\[1\]](#)
- Ingestion: If you feel unwell, contact a poison control center or a doctor.[\[1\]](#)

Standard personal protective equipment (PPE) is recommended to ensure a safe handling environment.

PPE Category	Recommended Equipment
Hand Protection	Protective gloves
Eye/Face Protection	Safety glasses with side-shields
Skin and Body Protection	Lab coat
Respiratory Protection	Not required under normal use conditions. If dust is generated, a dust mask is recommended.

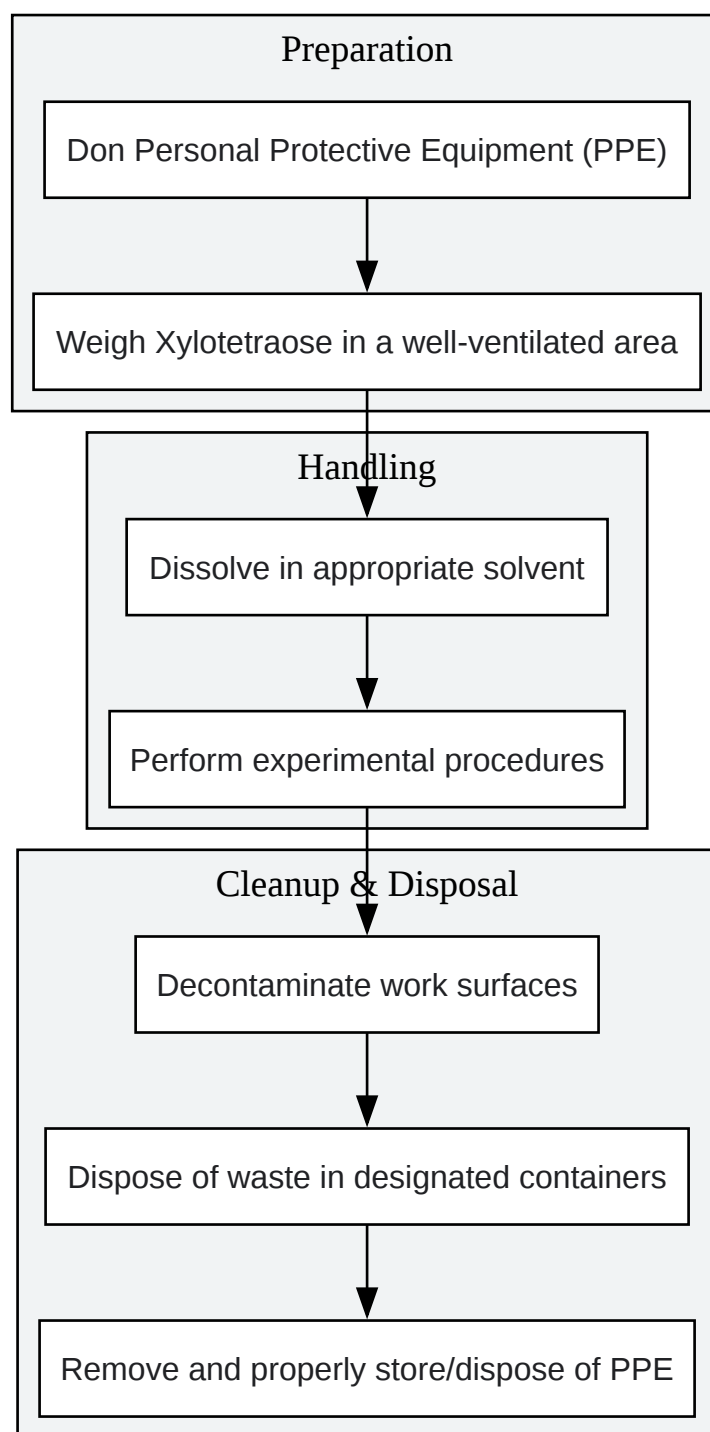
Logistical Information: Storage and Disposal

Proper storage and disposal are crucial for maintaining the integrity of **Xylotetraose** and ensuring a safe laboratory environment.

Logistical Aspect	Procedure
Storage	Store in a dry, well-ventilated place. Keep the container tightly closed.
Disposal	Dispose of contents and container in accordance with local, regional, national, and international regulations. As a non-hazardous material, it can typically be disposed of as regular laboratory waste.

Operational Plan for Handling Xylotetraose

Following a systematic workflow ensures consistency and safety in your experiments.



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Figure 1. A step-by-step workflow for the safe handling and disposal of **Xylotetraose**.

Physical and Chemical Properties

Understanding the physical and chemical properties of **Xylotetraose** is fundamental for its proper use in research.

Property	Value
Molecular Formula	C ₂₀ H ₃₄ O ₁₇ [2] [3] [4] [5]
Molecular Weight	546.5 g/mol [2] [3] [4] [5]
Appearance	Powder [3] [5]
Purity	>95% [3] [5]
Solubility	Soluble in water [4]
CAS Number	22416-58-6 [2] [3] [4]

By implementing these safety protocols and logistical procedures, you can ensure a secure and efficient research environment when working with **Xylotetraose**.

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